Technical Guide: Chlorobis(cyclooctene)iridium(I) Dimer (CAS 12246-51-4)

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Compound of Interest	
Compound Name:	*Bis(cyclooctene)iridium(I) chloride, dimer*
CAS No.:	*12246-51-4*
Cat. No.:	*B576695*

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Advanced Precatalyst for C–H Activation and Asymmetric Synthesis[1][2]

Executive Technical Summary

Chlorobis(cyclooctene)iridium(I) dimer, commonly abbreviated as $[Ir(coe)_2Cl]_2$, is a premier organometallic precursor used extensively in high-value organic synthesis and drug discovery. Unlike its more stable analog $[Ir(cod)Cl]_2$ (cyclooctadiene), the cyclooctene (COE) variant features monodentate alkene ligands that are significantly more labile. This structural characteristic allows for rapid ligand exchange under mild conditions, making it the precatalyst of choice for kinetically challenging transformations, including asymmetric hydroamination, directed C–H activation, and hydrogen isotope exchange (HIE).

For drug development professionals, this compound serves as a critical entry point for installing chirality into amine scaffolds and functionalizing unactivated C–H bonds in late-stage pharmaceutical intermediates.[1]

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Chemical Identity & Physiochemical Profile[1][3]

Property	Data
CAS Number	12246-51-4
IUPAC Name	Chlorobis(cyclooctene)iridium(I) dimer
Common Synonyms	$[Ir(coe)_2Cl]_2$; Di-μ-chlorotetrakis(cyclooctene)diiridium(I)
Molecular Formula	$C_{32}H_{56}Cl_2Ir_2$
Molecular Weight	896.13 g/mol
Appearance	Yellow to orange crystalline solid
Solubility	Soluble in DCM, $CHCl_3$, THF, Toluene; Decomposes in alcohols
Stability	Air-sensitive; Store under inert atmosphere (Ar/N_2) at 2–8°C
Melting Point	160–165°C (Decomposes)

Catalytic Mechanism: The "COE Effect"

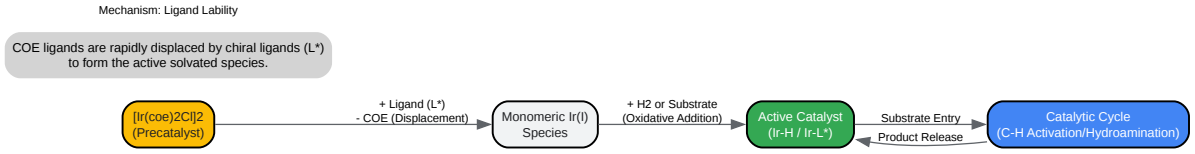
The utility of $[Ir(coe)_2Cl]_2$ stems from the lability of the cyclooctene ligands. While 1,5-cyclooctadiene (COD) forms a stable chelate, the COE ligands in CAS 12246-51-4 are monodentate (

-coordinated).[1] This results in a precatalyst that initiates faster and at lower temperatures, as the COE ligands are easily displaced by chiral phosphines or N-heterocyclic carbenes (NHC) to generate the active 16-electron species.[1]

Mechanistic Pathway: Precatalyst Activation

The following diagram illustrates the activation pathway where $[Ir(coe)_2Cl]_2$ converts into an active catalytic species (e.g., for hydrogenation or hydroamination) via ligand exchange and oxidative addition.

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Figure 1: Activation pathway of $[Ir(coe)_2Cl]_2$.[2][3][4] The rapid displacement of bulky COE ligands by target ligands (L) allows for mild generation of the active catalyst.*

Advanced Synthetic Applications (Protocols)

Protocol A: Enantioselective Hydroamination of Alkenes

This protocol utilizes $[Ir(coe)_2Cl]_2$ to synthesize chiral amines, a motif prevalent in 40% of small-molecule drugs.[1] The lability of COE allows the chiral diphosphine ligand to bind effectively without high thermal forcing.

Application: Synthesis of chiral branched amines from terminal alkenes. Reference:Hartwig, J. F., et al. Chem (2022).[5] [1]

Reagents:

- Precatalyst: $[Ir(coe)_2Cl]_2$ (2.5 mol%)
- Ligand: (S)-DTBM-SEGPHOS (3.0 mol%)[1]
- Additive: NaBArF (Sodium tetrakis[3,5-bis(trifluoromethyl)phenyl]borate)[1]
- Solvent: 1,4-Dioxane (Anhydrous)[1]

Step-by-Step Methodology:

- Glovebox Setup: In a nitrogen-filled glovebox, weigh $[Ir(coe)_2Cl]_2$ (11.2 mg, 0.0125 mmol) and (S)-DTBM-SEGPHOS (35.4 mg, 0.030 mmol) into a 4 mL screw-cap vial.[1]

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- Complexation: Add 1.0 mL of anhydrous THF or Dioxane. Stir at room temperature for 15 minutes. The solution should turn from yellow to deep orange/red, indicating active ligation.
- Substrate Addition: Add the alkene substrate (0.50 mmol) and the amine nucleophile (0.60 mmol).
- Activator: Add NaBArF (0.030 mmol) to abstract the chloride and generate the cationic active species.
- Reaction: Seal the vial and heat to 60°C in a heating block for 24 hours.
- Workup: Cool to room temperature. Filter through a short pad of silica gel, eluting with diethyl ether. Concentrate in vacuo.[1]
- Analysis: Determine enantiomeric excess (ee) via chiral HPLC.

Protocol B: Directed C–H Alkylation of Azacycles

Used for late-stage functionalization of drug scaffolds (e.g., proline derivatives).[1] The $[Ir(coe)_2Cl]_2$ precursor is essential for generating the active Ir(I) species that undergoes oxidative addition into the C–H bond.

Application:

-Alkylation of pyrrolidines using a thiocarbonyl directing group. Reference:Yu, J.-Q., et al. Angew.[1][6] Chem. Int. Ed. (2017). [2]

Step-by-Step Methodology:

- Catalyst Prep: In a glovebox, mix $[Ir(coe)_2Cl]_2$ (5 mol%) with a chiral bidentate ligand (e.g., chiral phosphoramidite) in toluene.
- Substrate Mixing: Add the thiocarbonyl-protected azacycle (0.2 mmol) and the alkylating olefin (1.5 equiv).
- Thermal Activation: Seal the reaction vessel and heat to 80–100°C for 16 hours. The COE ligands dissociate completely at this temperature, preventing competitive inhibition observed with COD.

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- Purification: Remove the directing group (if desired) via oxidative cleavage (H_2O_2/NaOH) to reveal the free amine.

Safety, Handling & Storage

Trustworthiness: The instability that makes $[Ir(coe)_2Cl]_2$ a potent catalyst also makes it fragile. Proper handling is non-negotiable for reproducibility.[1]

- Air Sensitivity: The compound oxidizes slowly in air, turning from bright yellow to a greenish-brown.[1] Always handle in a glovebox or using strict Schlenk techniques.
- Thermal Stability: Store at 2–8°C. Do not store at room temperature for extended periods (>1 month), as it can disproportionate to Ir(0) (black precipitate) and free cyclooctene.
- Solvent Compatibility: Avoid protic solvents (methanol/ethanol) during storage, as they can induce decomposition. Use anhydrous hydrocarbons (Hexane/Pentane) for washing.[1]

References

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